

Commercial Availability and Technical Guide for D-(-)-Pantolactone-d6

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Compound of Interest

Compound Name: D-(-)-Pantolactone-d6

Cat. No.: B15294272

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and analysis of **D-(-)-Pantolactone-d6**. This deuterated analog of D-(-)-Pantolactone is a valuable tool in pharmaceutical research, particularly in pharmacokinetic and metabolic studies.

Commercial Suppliers

D-(-)-Pantolactone-d6 (CAS No. 1346617-43-3) is a specialized chemical and is available from a select number of commercial suppliers.^{[1][2]} Researchers can obtain this compound from companies that specialize in isotopically labeled compounds. Below is a summary of known suppliers; however, availability and product specifications should be confirmed directly with the vendors.

Supplier	Website	Notes
Pharmaffiliates	--INVALID-LINK--	Lists D-(-)-Pantolactone-d6 with CAS number 1346617-43-3.[1]
Santa Cruz Biotechnology	--INVALID-LINK--	Offers D-(-)-Pantolactone-d6 for research purposes.[3]
ChemicalBook	--INVALID-LINK--	Lists several potential suppliers for D-(-)-Pantolactone-d6.[2]
Toronto Research Chemicals	--INVALID-LINK--	A known supplier of a wide range of isotopically labeled compounds.
American Custom Chemicals Corporation	Contact for information	Listed as a supplier on ChemicalBook.[2]

Experimental Protocols

Proposed Synthesis of D-(-)-Pantolactone-d6

A plausible and efficient method for the synthesis of **D-(-)-Pantolactone-d6** involves the asymmetric reduction of a suitable precursor, ketopantolactone, using a deuterated reducing agent. This approach allows for the stereospecific introduction of deuterium at the C1 position. The methyl groups can be deuterated in an earlier step starting from deuterated isobutyraldehyde.

Materials:

- Ketopantolactone
- Sodium borodeuteride (NaBD₄) or Lithium aluminum deuteride (LiAlD₄)
- Chiral catalyst (e.g., a Corey-Bakshi-Shibata (CBS) catalyst)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF))

- Deuterated water (D₂O) for quenching
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** A flame-dried round-bottom flask is charged with ketopantolactone and a chiral catalyst (e.g., (R)-CBS-oxazaborolidine) under an inert atmosphere (e.g., argon or nitrogen).
- **Dissolution:** Anhydrous THF is added to dissolve the starting materials. The solution is cooled to a suitable temperature (e.g., -78 °C or 0 °C) to control the stereoselectivity of the reduction.
- **Addition of Reducing Agent:** A solution of the deuterated reducing agent (e.g., NaBD₄ or LiAlD₄) in an appropriate solvent is added dropwise to the cooled solution of ketopantolactone. The reaction mixture is stirred at this temperature for a specified period until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Quenching:** The reaction is carefully quenched by the slow addition of deuterated water (D₂O) at low temperature.
- **Workup:** The mixture is allowed to warm to room temperature, and the organic layer is extracted with ethyl acetate. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by silica gel column chromatography to yield **D-(-)-Pantolactone-d₆**.

Analytical Methods for Quality Control

The identity and purity of the synthesized **D-(-)-Pantolactone-d6** should be confirmed using a combination of analytical techniques.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The ^1H NMR spectrum is expected to be similar to that of the non-deuterated D-(-)-Pantolactone, but with the absence of the signal corresponding to the proton at the C1 position, confirming successful deuteration at this site. The integration of the remaining proton signals should be consistent with the structure.
- ^2H NMR (Deuterium NMR): A signal corresponding to the deuterium at the C1 position should be observed, providing direct evidence of deuteration.
- ^{13}C NMR: The ^{13}C NMR spectrum will show characteristic shifts for the carbon atoms in the molecule. The carbon atom attached to the deuterium (C1) will exhibit a triplet due to C-D coupling and a noticeable isotopic shift compared to the non-deuterated analog.

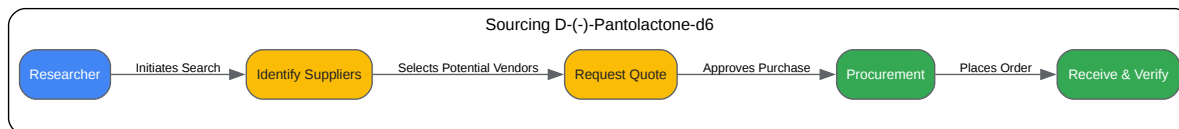
2. Mass Spectrometry (MS):

- Electron Ionization (EI-MS) or Electrospray Ionization (ESI-MS): Mass spectrometry is a critical tool to confirm the molecular weight of the deuterated compound. The molecular ion peak ($[\text{M}]^+$ or $[\text{M}+\text{H}]^+$) for **D-(-)-Pantolactone-d6** will be shifted by +6 mass units compared to the non-deuterated form ($\text{C}_6\text{H}_4\text{D}_6\text{O}_3$, exact mass: 136.09 g/mol vs. $\text{C}_6\text{H}_{10}\text{O}_3$, exact mass: 130.06 g/mol). The fragmentation pattern can also provide structural information.

3. Gas Chromatography (GC):

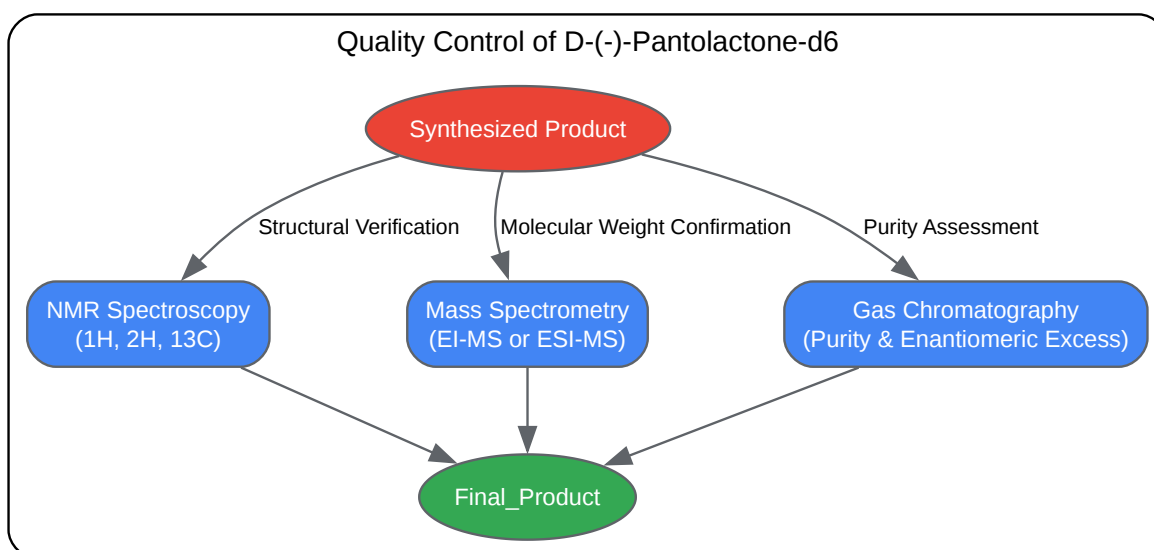
- A gas chromatographic method can be employed to determine the chemical purity of **D-(-)-Pantolactone-d6**.^[4] A suitable capillary column (e.g., with a chiral stationary phase) can also be used to assess the enantiomeric purity. The retention time of the deuterated compound may be slightly different from its non-deuterated counterpart.

Visualizations



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Sourcing Workflow for D-(-)-Pantolactone-d6



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Analytical Workflow for Quality Control

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References

- 1. Recent trends in organocatalyzed asymmetric reduction of prochiral ketones - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]
- 2. Practical Enantioselective Reduction of Ketones Using Oxazaborolidine Catalysts Generated In Situ from Chiral Lactam Alcohols - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. [Quantitative gas chromatographic determination of pantolactone] - PubMed [pubmed.ncbi.nlm.nih.gov]
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